

An In-Depth Technical Guide to the MRV-03 Series Modular Relief Valves

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Compound of Interest

Compound Name: MRV03-068

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This technical guide provides a comprehensive overview of the MRV-03 series of modular relief valves, with a focus on their pressure adjustment capabilities and technical specifications. This information is intended for engineers, technicians, and professionals involved in the design and maintenance of hydraulic systems. It is important to note that the MRV-03 series are components for hydraulic machinery and do not have applications in the fields of life science research or drug development.

Core Function and Application

The MRV-03 series are modular relief valves designed to limit the pressure within a hydraulic circuit to a predetermined maximum.^[1] These valves play a critical role in preventing over-pressurization, thereby protecting hydraulic components from damage. Their modular, stackable design allows for the creation of compact and cost-effective hydraulic systems, where they are typically "sandwiched" between a directional valve and a standard mounting surface.^[1] The pressure can be adjusted through a tool or a hand-knob, depending on the specific model.

Technical Specifications

The operational parameters of the MRV-03 series can vary between manufacturers, but they generally conform to a set of industry standards. The following tables summarize the key quantitative data for the MRV-03 series, including pressure adjustment ranges, maximum pressure, and flow rates.

Table 1: Pressure Adjustment Ranges for MRV-03 Series

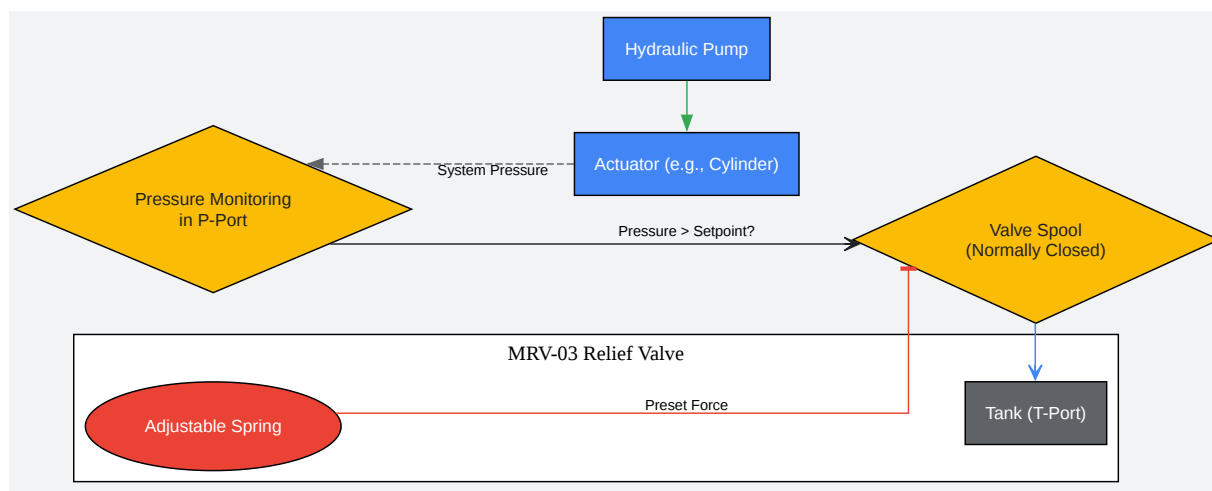
Manufacturer/ Model	Pressure Range 1	Pressure Range 2	Pressure Range 3	Pressure Range 4
OMAX MRV-03-P	8 - 70 kg/cm ²	10 - 210 kg/cm ²	20 - 350 kg/cm ²	-
IFP MRV-03	100 - 500 PSI	100 - 1000 PSI	100 - 3000 PSI	100 - 4500 PSI
Eternal Hydraulic MRV-03	8 - 70 bar	35 - 140 bar	70 - 250 bar	-
Generic MRV-03	0.7 - 7 MPa	3.5 - 14 MPa	7 - 25 MPa	-

Table 2: General Specifications for MRV-03 Series

Specification	Value
Valve Size	3/8" (NG10, Cetop5)[2][3][4]
Rated Flow	70 - 80 L/min[2][3][4][5]
Maximum Working Pressure	Up to 25 MPa (approx. 3625 PSI or 250 bar)[3][4][5]

Functional Workflow

The diagram below illustrates the logical workflow of an MRV-03-P type relief valve within a hydraulic circuit. The valve monitors the pressure in the 'P' (pressure) port. When the pressure exceeds the preset limit, the valve opens a path to the 'T' (tank) port, diverting excess flow and thereby regulating the pressure.



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MRV-03-P Functional Logic

Methodology of Pressure Regulation

The MRV-03 series operates on a direct spring-loaded or balanced piston principle. The core components involved in pressure regulation are:

- **Valve Body:** Houses the internal components and provides connection ports (P, T, A, B).
- **Spool or Piston:** A movable component that blocks or opens the flow path from the pressure port to the tank port.[1]
- **Adjustable Spring:** Applies a preset force to keep the spool/piston in a closed position. The adjustment mechanism (screw or knob) changes the compression of the spring, thus altering the pressure setting.

- Control Port(s): The valve monitors pressure at specific ports (e.g., P-port for MRV-03-P, or A/B ports for other models).[\[1\]](#)[\[3\]](#)

Experimental Protocol for Setting and Verification:

While there are no "experiments" in a scientific research sense, a standard industrial procedure for setting and verifying the pressure is as follows:

- System Setup:
 - Install the MRV-03 valve in the hydraulic circuit according to the manufacturer's specifications.
 - Connect a calibrated pressure gauge to the line being monitored by the valve.
 - Ensure the hydraulic pump is running and the system is filled with the appropriate hydraulic fluid.
- Pressure Adjustment:
 - Turn the adjustment knob or screw counter-clockwise to its minimum pressure setting.
 - Start the hydraulic system and actuate the circuit to generate flow.
 - Slowly turn the adjustment knob/screw clockwise while observing the pressure gauge.
 - Continue adjusting until the desired relief pressure is reached and the valve begins to open (a change in sound and flow may be noticeable).
- Verification:
 - Deadhead the actuator or close a valve downstream to force the system pressure to rise.
 - Observe the pressure gauge to confirm that the pressure does not exceed the setpoint. The relief valve should open and divert flow to the tank, stabilizing the pressure.
 - Cycle the system multiple times to ensure the setting is repeatable and stable.

This guide provides a foundational understanding of the MRV-03 series modular relief valves based on publicly available technical data. For specific applications, always refer to the detailed datasheets and installation manuals provided by the manufacturer.

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